

# The Discovery of Radium-224: A Technical and Historical Guide

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This in-depth guide explores the discovery of **Radium-224**, a pivotal moment in the nascent field of radioactivity. Initially named "Thorium X," its identification by Ernest Rutherford and Frederick Soddy at the turn of the 20th century fundamentally altered the understanding of atomic structure and laid the groundwork for future applications of radionuclides in medicine. This document provides a detailed account of the historical context, the experimental protocols that led to its discovery, and the quantitative data that defined this new radioactive substance.

## Historical Context: The Dawn of a New Era in Physics and Chemistry

The late 19th and early 20th centuries were a period of profound scientific revolution. The discovery of X-rays by Wilhelm Röntgen in 1895 and the subsequent finding of radioactivity in uranium salts by Henri Becquerel in 1896 opened up a new, invisible world for scientists to explore.<sup>[1]</sup> It was in this fervent atmosphere of discovery that Ernest Rutherford, a physicist, and his chemist colleague Frederick Soddy, began their collaborative work at McGill University in Montreal, Canada, around 1900.<sup>[2][3]</sup>

Their research focused on thorium, a known radioactive element.<sup>[4]</sup> They observed that thorium continuously produced a radioactive gas, which they named "emanation" (later identified as an isotope of radon, Rn-220).<sup>[3][5]</sup> This emanation was itself radioactive and its activity decayed over time. This led them to question the then-unshakeable belief in the

immutability of atoms. The prevailing theory was that atoms were indivisible and unchangeable. However, the work of Rutherford and Soddy pointed towards a revolutionary idea: that one element could transform into another. Soddy famously exclaimed, "Rutherford, this is transmutation!" To which Rutherford cautiously replied, "For Mike's sake, Soddy, don't call it transmutation. They'll have our heads off as alchemists."<sup>[5]</sup>

It was in the course of these investigations, in 1901-1902, that they made another crucial discovery. They found that a highly radioactive substance could be chemically separated from thorium, a substance they named "Thorium X."<sup>[1][5]</sup> This "Thorium X" was later identified as **Radium-224**, an isotope of radium.<sup>[6]</sup> Their groundbreaking work, published in a series of papers in the Philosophical Magazine and the Journal of the Chemical Society, laid the foundation for the theory of radioactive disintegration.<sup>[7][8][9]</sup> This theory posited that radioactive elements undergo spontaneous transformation, emitting radiation and changing into new elements.<sup>[9]</sup>

## The Discovery of Radium-224 (Thorium X): Experimental Protocols

The discovery of **Radium-224** was not a single event but a meticulous process of chemical separation and radioactive measurement. The following sections detail the experimental protocols employed by Rutherford and Soddy, reconstructed from their publications and historical accounts.

### I. Chemical Separation of "Thorium X" from Thorium

The primary method used to isolate "Thorium X" was based on the chemical differences between it and its parent, thorium.

Protocol:

- **Dissolution of Thorium Compound:** A known quantity of a thorium salt, typically thorium nitrate, was dissolved in distilled water to create an aqueous solution.
- **Precipitation of Thorium Hydroxide:** While stirring the thorium nitrate solution, aqueous ammonia was added. This caused the precipitation of thorium as thorium hydroxide ( $\text{Th}(\text{OH})_4$ ), a solid, while "Thorium X" remained in the solution (filtrate).<sup>[6][7]</sup>

- **Filtration:** The solution was then filtered to separate the solid thorium hydroxide precipitate from the liquid filtrate containing "Thorium X."
- **Washing:** The thorium hydroxide precipitate was washed with distilled water to remove any remaining traces of the filtrate. These washings were combined with the original filtrate.
- **Evaporation and Concentration:** The filtrate, which was now chemically free of thorium but contained the highly radioactive "Thorium X," was evaporated to reduce its volume and concentrate the active substance. The resulting residue contained the isolated "Thorium X."

Rutherford and Soddy observed that the separated thorium hydroxide had a significantly lower radioactivity than the original thorium compound, while the filtrate containing "Thorium X" was intensely radioactive.<sup>[7]</sup>

## II. Quantitative Measurement of Radioactivity

To track the radioactivity of their samples, Rutherford and Soddy relied on the gold-leaf electroscope, a sensitive instrument for detecting and measuring ionizing radiation.

Apparatus:

A typical gold-leaf electroscope consisted of a metal rod, often brass, with two thin leaves of gold foil attached to its lower end. This assembly was housed within a glass container to protect it from air currents. The rod protruded from the top of the container and was capped with a metal disc or knob.

Protocol for Measurement:

- **Charging the Electroscope:** The metal disc of the electroscope was touched with a charged object (e.g., a charged rod of ebonite), causing the gold leaves to become similarly charged and repel each other, diverging at an angle.
- **Introduction of the Radioactive Sample:** The prepared sample (either the thorium hydroxide precipitate or the evaporated filtrate containing "Thorium X") was placed near the electroscope's disc.

- **Measurement of the Rate of Discharge:** The ionizing radiation emitted by the radioactive sample ionized the air molecules around the electroscope's disc. These ions were attracted to the charged disc, gradually neutralizing its charge. As the charge dissipated, the repulsion between the gold leaves decreased, and they began to collapse towards each other. The rate at which the leaves collapsed (the rate of discharge) was directly proportional to the intensity of the radioactivity of the sample.<sup>[10][11]</sup> This rate was measured by observing the movement of the leaves through a microscope with a calibrated scale in its eyepiece and timing the movement across a set number of divisions.<sup>[12]</sup>
- **Data Recording and Analysis:** By meticulously recording the rate of discharge for different samples over time, Rutherford and Soddy were able to quantify the decay of radioactivity of "Thorium X" and the recovery of radioactivity in the parent thorium sample.

Through these experiments, they established that the radioactivity of the isolated "Thorium X" decayed exponentially with a half-life of approximately 3.6 days, while the radioactivity of the thorium from which it was separated gradually recovered, eventually reaching its original level.<sup>[7]</sup> This provided conclusive evidence that thorium was continuously producing "Thorium X."

## Quantitative Data Summary

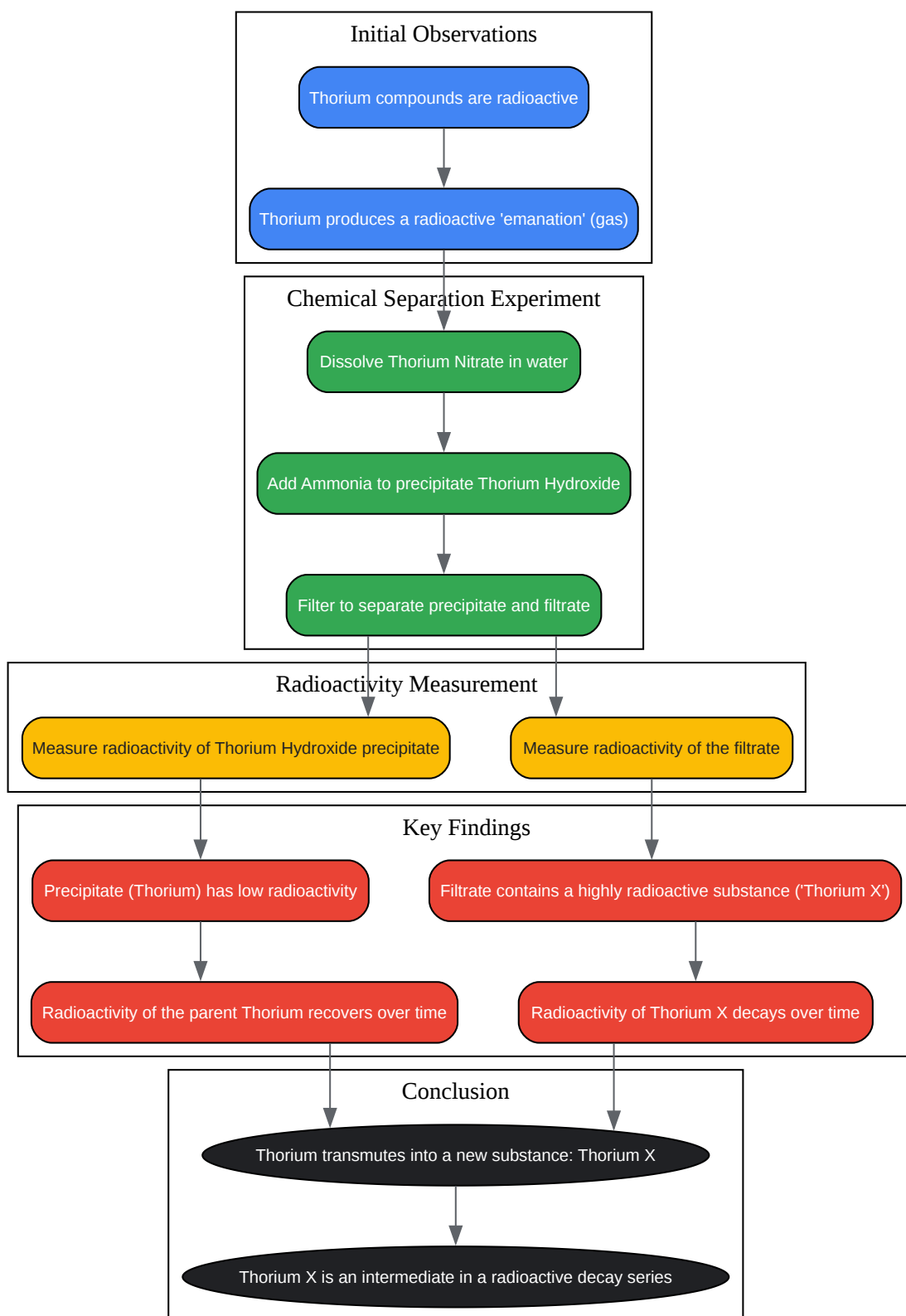
The following table summarizes the key quantitative data related to the discovery and characterization of **Radium-224** ("Thorium X").

Property	Discovered Value (c. 1902)	Modern Accepted Value
Half-life	Approx. 4 days	3.6319 days
Parent Isotope	Thorium (specifically Thorium-232)	Thorium-232
Decay Mode	Alpha decay	Alpha decay
Decay Product	Thorium Emanation (Radon-220)	Radon-220

## Visualizing the Discovery and Decay

### Logical Workflow of the Discovery of "Thorium X"

The following diagram illustrates the logical progression of experiments and observations that led Rutherford and Soddy to the discovery of "Thorium X" and the formulation of the theory of radioactive transmutation.



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Logical workflow of the discovery of "Thorium X".

## Decay Chain of Radium-224

**Radium-224** is a part of the Thorium-232 decay series. The following diagram illustrates the decay chain starting from Thorium-232, highlighting the position of **Radium-224** and its subsequent decay products, leading to the stable isotope Lead-208.



### Decay chain of Thorium-232, highlighting **Radium-224**.



## Conclusion

The discovery of **Radium-224**, or "Thorium X," by Rutherford and Soddy was a landmark achievement that transcended the identification of a new radioactive substance. It provided irrefutable evidence for the theory of atomic transmutation, a concept that revolutionized our understanding of matter and energy. The meticulous experimental protocols, combining chemical separation with quantitative radioactivity measurements, set a new standard for research in the burgeoning field of nuclear science. This foundational work not only paved the way for a deeper understanding of the atom but also opened the door to the eventual use of radioisotopes in a vast array of applications, including the development of targeted radiopharmaceuticals that are a focus of modern research.

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